Boiling point of Dimethyl 2-methylterephthalate

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Compound of Interest

Compound Name:	*Dimethyl 2-methylterephthalate*
CAS No.:	*14186-60-8*
Cat. No.:	*B084221*

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An In-depth Technical Guide to the Boiling Point of **Dimethyl 2-methylterephthalate**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the boiling point of **Dimethyl 2-methylterephthalate**, designed for researchers, scientists, and professionals in drug development and materials science. Given the specificity of this compound, this document will present the available experimental data for **Dimethyl 2-methylterephthalate** and contextualize it with a detailed examination of the principles and methodologies for boiling point determination, using the well-characterized analogue, Dimethyl terephthalate (DMT), as a reference. This approach ensures a thorough understanding of the experimental and theoretical considerations applicable to the entire class of terephthalate esters.

Introduction to **Dimethyl 2-methylterephthalate**

Dimethyl 2-methylterephthalate is an aromatic ester, a derivative of terephthalic acid. Structurally, it is characterized by a benzene ring substituted with two methyl carboxylate groups at the 1 and 4 positions, and a methyl group at the 2 position. This additional methyl group distinguishes it from its more common and industrially significant counterpart, Dimethyl terephthalate (DMT). The physical and chemical properties of **Dimethyl 2-**

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methylterephthalate, particularly its boiling point, are critical for its synthesis, purification, and potential applications in polymer chemistry and as a specialty chemical intermediate.

Physicochemical Properties of **Dimethyl 2-methylterephthalate**

The available experimental data for **Dimethyl 2-methylterephthalate** is summarized in the table below. It is important to note that the boiling point has been reported at a reduced pressure.

Property	Value	Source
CAS Number	14186-60-8	[1]
Molecular Weight	208.21 g/mol	[1]
Boiling Point	156 °C at 10 mmHg	[1]
Melting Point	75.5 °C	[1]

Principles of Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. At this temperature, the liquid transforms into a vapor. For a pure substance, the boiling point is a characteristic physical constant at a given pressure. The determination of this property is fundamental for substance identification, assessment of purity, and designing distillation-based purification protocols.

Impurities in a substance can lead to a boiling point elevation and a broadening of the temperature range over which the liquid boils. Therefore, accurate boiling point determination is also a reliable indicator of sample purity.

Experimental Methodologies for Boiling Point Determination

The following protocols describe standard laboratory procedures for determining the boiling point of a liquid. While these are general methods, they are directly applicable to **Dimethyl 2-**

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methylterephthalate. Dimethyl terephthalate (DMT), with a well-documented boiling point of 288 °C at atmospheric pressure, will be used as a reference for illustrative purposes.[2][3][4][5][6]

Distillation Method (for Macro-scale Determination)

This method is suitable when a sufficient quantity of the substance is available (typically > 5 mL).

Principle: The liquid is heated to its boiling point in a distillation apparatus, and the temperature of the vapor in equilibrium with the boiling liquid is measured.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle or oil bath
- Receiving flask
- Boiling chips

Procedure:

- Place 10-15 mL of the sample (e.g., molten **Dimethyl 2-methylterephthalate**) into the distillation flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point.

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- For substances with high boiling points, the distillation can be performed under reduced pressure (vacuum distillation) to prevent thermal decomposition. The observed boiling point will be lower than at atmospheric pressure.

Micro Boiling Point Determination (Capillary Method)

This technique is ideal when only a small amount of the substance is available.

Principle: A small amount of the liquid is heated in a tube along with an inverted capillary tube. At the boiling point, a rapid and continuous stream of bubbles emerges from the capillary tube.

Apparatus:

- Small test tube or sample tube
- Capillary tube (sealed at one end)
- Melting point apparatus or oil bath
- Thermometer

Procedure:

- Place a small amount of the liquid sample into the small test tube.
- Invert a capillary tube (sealed end up) and place it into the liquid in the test tube.
- Attach the test tube to a thermometer.
- Heat the assembly in a melting point apparatus or an oil bath.
- As the temperature rises, air trapped in the capillary tube will slowly emerge as bubbles.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube. Record this temperature.

Workflow for Boiling Point Determination

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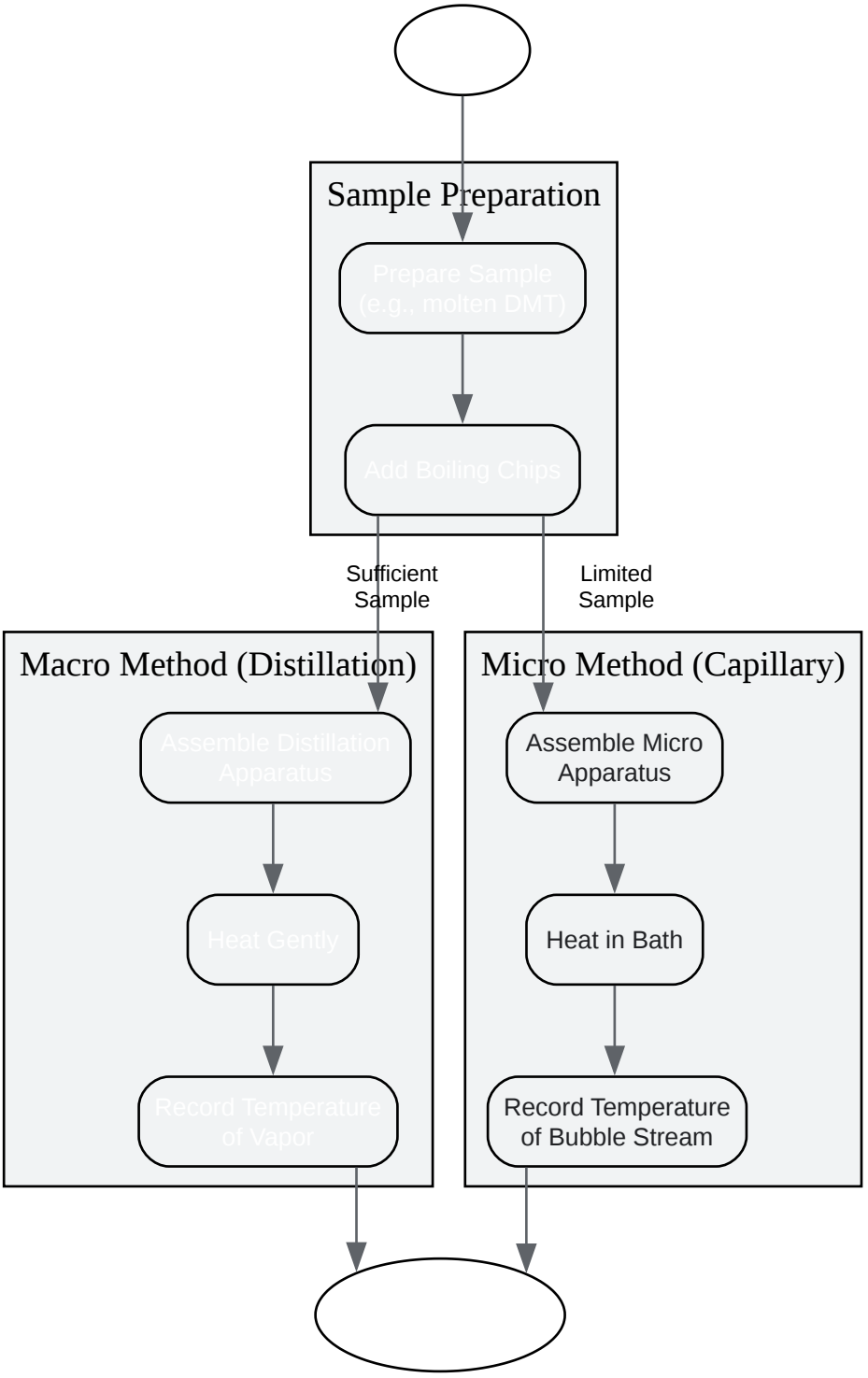

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Caption: Experimental workflow for determining the boiling point of a substance.

Factors Influencing the Boiling Point

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Several factors at the molecular level determine the boiling point of a substance:

- Molecular Weight: Generally, as the molecular weight increases, the boiling point also increases due to stronger van der Waals forces. **Dimethyl 2-methylterephthalate** (MW: 208.21 g/mol) has a higher molecular weight than Dimethyl terephthalate (MW: 194.18 g/mol), which would suggest a higher boiling point, all other factors being equal.

- Intermolecular Forces: The types and strengths of intermolecular forces play a crucial role. For terephthalate esters, these are primarily dipole-dipole interactions and London dispersion forces. The presence of the additional methyl group in **Dimethyl 2-methylterephthalate** can slightly alter the molecule's polarity and surface area, thereby influencing these forces.

- Molecular Symmetry and Branching: The substitution pattern on the benzene ring affects how the molecules pack in the liquid state. The methyl group at the 2-position in **Dimethyl 2-methylterephthalate** reduces the molecule's symmetry compared to the highly symmetrical Dimethyl terephthalate. This can disrupt efficient packing and potentially lead to a lower boiling point than might be expected from molecular weight alone.

- External Pressure: The boiling point is highly dependent on the external pressure. A lower external pressure requires a lower vapor pressure to induce boiling, and thus the boiling point is lower. This is why the reported boiling point for **Dimethyl 2-methylterephthalate** is given at a specific reduced pressure (156 °C at 10 mmHg).

The Role of Purification in Accurate Boiling Point Measurement

The presence of impurities can significantly affect the observed boiling point. Therefore, purification of the sample is a critical prerequisite for accurate determination. Common purification methods for solid esters like **Dimethyl 2-methylterephthalate** include:

- Recrystallization: This is a highly effective method for purifying solids. The crude solid is dissolved in a suitable hot solvent, and as the solution cools, the pure substance crystallizes out, leaving impurities in the mother liquor.[7]

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- Distillation: For substances that are liquid or can be melted without decomposition, distillation (including vacuum distillation for high-boiling compounds) is an excellent purification technique.[8]

- Film Crystallization: This is an industrial technique where a crystalline film of the pure substance is grown on a cooled surface from the melt.[9]

The sharpness of the boiling point range is a good indicator of the purity of the substance. A pure compound will have a constant boiling point, while an impure substance will boil over a range of temperatures.

Conclusion

The boiling point of **Dimethyl 2-methylterephthalate** is a key physicochemical parameter. While specific data for this compound is limited, the principles and experimental methodologies for its determination are well-established. By understanding the factors that influence boiling point and employing rigorous experimental and purification techniques, researchers can obtain accurate and reliable data. The use of related, well-characterized compounds like Dimethyl terephthalate as a reference provides a robust framework for these investigations.

References

- LookChem. (n.d.). Cas 120-61-6, DIMETHYL TEREPHTHALATE. Retrieved from [Link]

- Google Patents. (n.d.). US3502711A - Purification of dimethylterephthalate.

- Wikipedia. (n.d.). Dimethyl terephthalate. Retrieved from [Link]

- Google Patents. (n.d.). US5542372A - Process for purification of DMT by film crystallization.

- ChemicalLand21. (n.d.). DIMETHYL TEREPHTHALATE. Retrieved from [Link]

- Justia Patents. (n.d.). Process for the purification of dimethyl terephthalate. Retrieved from [Link]

- Google Patents. (n.d.). DE1125417B - Process for the purification of dimethyl terephthalate.
- Google Patents. (n.d.). US2753369A - Purification of dimethyl terephthalate.

- ResearchGate. (n.d.). GC-MS results for DMP and its byproducts. Retrieved from [Link]

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- PubChem. (n.d.). Dimethyl terephthalate. Retrieved from [Link]
- MDPI. (n.d.). Synthesis of Dimethyl Terephthalate from Terephthalic Acid Esterification over the Zeolite Catalysts. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Chemical Synthesis of Dimethyl Terephthalate (DMT): Production Methods and Applications. Retrieved from [Link]
- DEISO. (2023, October 15). Dimethyl Terephthalate (DMT): A versatile substance with various uses. Retrieved from [Link]
- SciELO. (n.d.). Determination of phthalates in polymer materials - comparison of GC/MS and GC/ECD methods. Retrieved from [Link]
- ResearchGate. (n.d.). Gas chromatography (GC) (a) spectra of the product. Retrieved from [Link]
- Pacific Northwest National Laboratory. (n.d.). Dimethyl terephthalate. Retrieved from [Link]
- PrepChem.com. (n.d.). Preparation of dimethyl terephthalate. Retrieved from [Link]

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Sources

- 1. Dimethyl 2-methylterephthalate | 14186-60-8 [sigmaaldrich.com]
- 2. Dimethyl terephthalate - Wikipedia [en.wikipedia.org]
- 3. manavchem.com [manavchem.com]
- 4. Dimethyl terephthalate | 120-61-6 [chemicalbook.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. webbook.nist.gov [webbook.nist.gov]
- 7. patents.justia.com [patents.justia.com]

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- 8. nbinno.com [nbinno.com]
- 9. US5542372A - Process for purification of DMT by film crystallization - Google Patents [patents.google.com]
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